

An In-depth Technical Guide to 2-Acetylthiophene (CAS 88-15-3)

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Compound of Interest

Compound Name: 2-Acetylthiophene

Cat. No.: B1664040

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-acetylthiophene** (CAS No. 88-15-3), an organosulfur compound of significant interest in the chemical and pharmaceutical industries. This document details its chemical and physical properties, spectroscopic data, and established synthesis protocols. Furthermore, it explores the role of **2-acetylthiophene** as a versatile building block in the synthesis of various derivatives with therapeutic potential, such as chalcones with anti-inflammatory and antimicrobial properties. Detailed experimental methodologies and graphical representations of synthetic pathways are included to facilitate its application in research and development.

Chemical and Physical Properties

2-Acetylthiophene is a pale yellow liquid characterized by a thiophene ring substituted with an acetyl group at the second position.^[1] It is a key intermediate in the manufacturing of pharmaceuticals and a precursor to thiophene-2-acetic acid and thiophene-2-carboxylic acid.^[2]^[3]

Table 1: Physical and Chemical Properties of **2-Acetylthiophene**

Property	Value	Reference(s)
CAS Number	88-15-3	[3]
Molecular Formula	C ₆ H ₆ OS	[3]
Molecular Weight	126.17 g/mol	
Appearance	Pale yellow liquid	
Melting Point	9 °C	
Boiling Point	214 °C	
Density	1.168 g/mL at 25 °C	
Refractive Index	n ₂₀ /D 1.565	
Solubility	Insoluble in water; soluble in organic solvents.	
LogP	1.25	

Spectroscopic Data

The structural identification of **2-acetylthiophene** is confirmed through various spectroscopic techniques.

Table 2: Spectroscopic Data Summary for **2-Acetylthiophene**

Spectroscopy	Key Peaks/Shifts	Reference(s)
¹ H NMR (90 MHz, CDCl ₃)	δ (ppm): 7.67 (m), 7.60 (m), 7.13 (m), 2.56 (s, 3H)	
¹³ C NMR (25.16 MHz, CDCl ₃)	δ (ppm): 190.71, 144.52, 133.82, 132.61, 128.19, 26.83	
Infrared (IR)	ν (cm ⁻¹): Carbonyl stretching vibration observed.	
Mass Spectrometry (MS)	Molecular Ion Peak (M ⁺): m/z 126. Key fragments at m/z 111 and 83.	

Synthesis of 2-Acetylthiophene

The most common method for synthesizing **2-acetylthiophene** is the Friedel-Crafts acylation of thiophene. This electrophilic aromatic substitution reaction can be carried out using various Lewis acid catalysts.

Experimental Protocol: Friedel-Crafts Acylation using a Solid Acid Catalyst (H β Zeolite)

This protocol describes a greener synthesis approach using a reusable solid acid catalyst.

Materials:

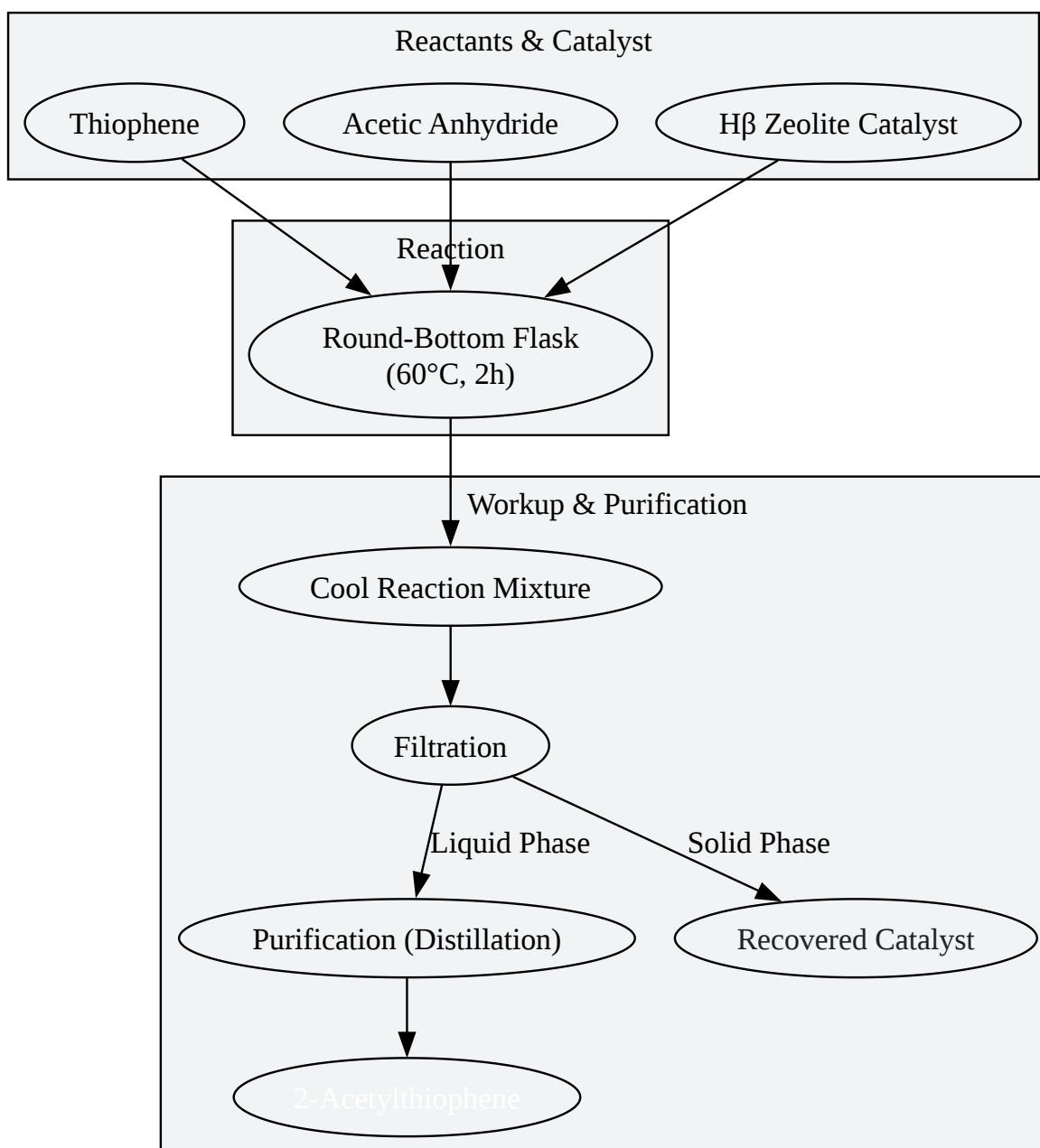
- Thiophene (8.4 g, 0.1 mol)
- Acetic anhydride (30.6 g, 0.3 mol)
- H β zeolite catalyst (1.17 g)
- Dichloromethane (CH₂Cl₂)
- Saturated aqueous solution of NH₄Cl
- Anhydrous Na₂SO₄

Equipment:

- 50 mL round-bottom flask
- Condenser
- Thermometer
- Magnetic stirrer
- Water bath
- Filtration apparatus
- Rotary evaporator
- Distillation or column chromatography setup

Procedure:

- **Reaction Setup:** In a 50 mL round-bottom flask equipped with a condenser, thermometer, and magnetic stirrer, add 8.4 g (0.1 mol) of thiophene and 30.6 g (0.3 mol) of acetic anhydride.
- **Catalyst Addition:** Add 1.17 g of fresh H β zeolite catalyst to the reaction mixture.
- **Reaction:** Heat the mixture in a water bath to 60°C (333 K) and stir magnetically for 2 hours for complete conversion.
- **Monitoring:** The reaction progress can be monitored by taking samples periodically and analyzing them using gas chromatography (GC).
- **Workup:** After the reaction is complete, cool the mixture. The solid catalyst can be recovered by filtration for regeneration and reuse.
- **Purification:** The liquid product can be purified by distillation. Alternatively, for other Friedel-Crafts protocols, an aqueous workup followed by extraction and chromatographic purification may be employed.



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Applications in Drug Development

2-Acetylthiophene is a valuable precursor for the synthesis of various biologically active compounds. Its derivatives, particularly chalcones, have garnered attention for their therapeutic

potential, including anti-inflammatory, antimicrobial, and anticancer activities.

Synthesis of 2-Acetylthiophene Chalcone Derivatives

Chalcones are synthesized through a Claisen-Schmidt condensation of an aryl methyl ketone (in this case, **2-acetylthiophene**) with an aromatic aldehyde.

Experimental Protocol: General Procedure for the Preparation of Chalcones

Materials:

- **2-Acetylthiophene** (0.01 mol)
- Appropriate aromatic aldehyde (0.01 mol)
- Ethanol (30 mL)
- Aqueous solution of KOH (40%, 15 mL)
- Crushed ice
- HCl

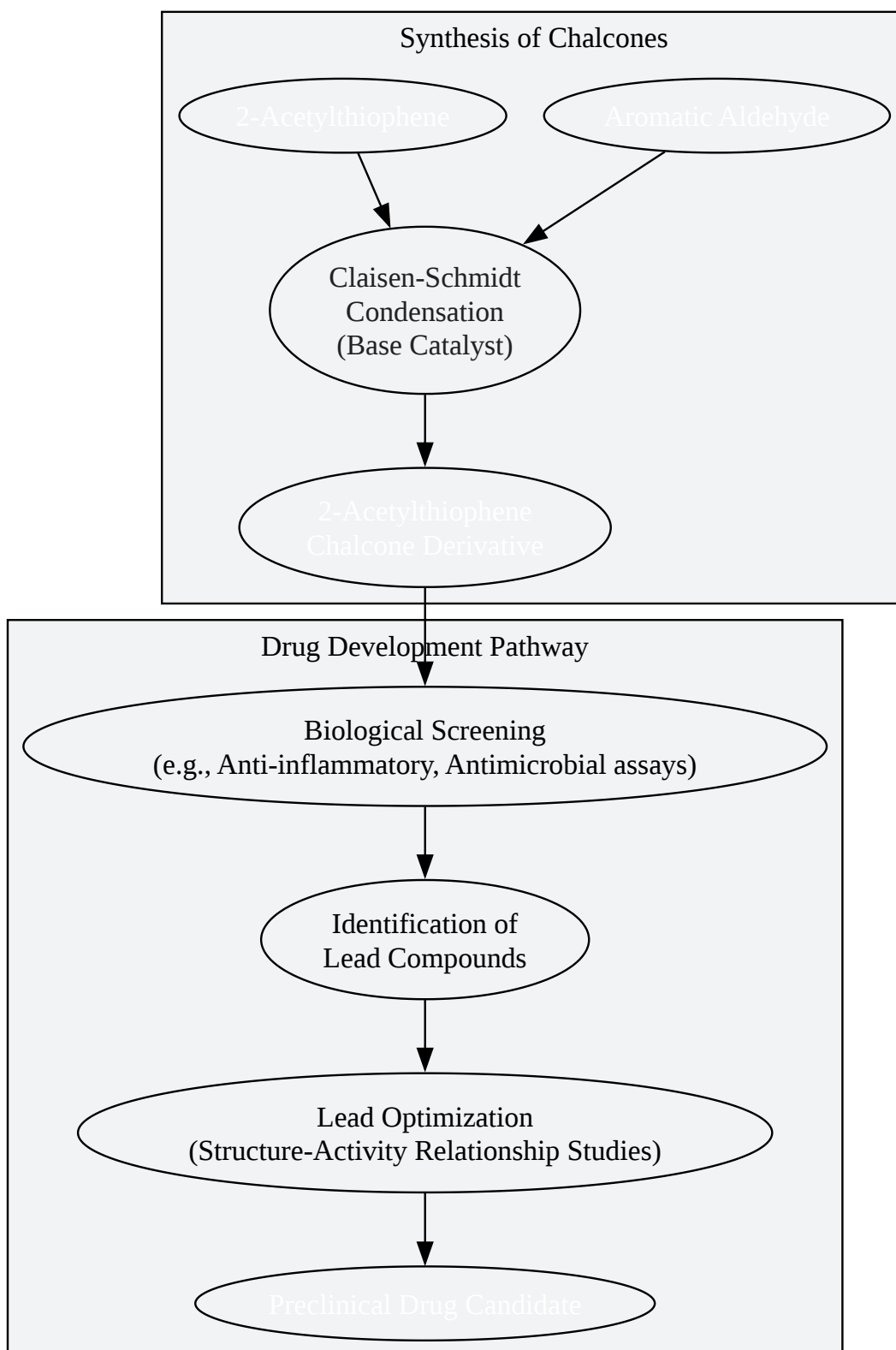
Equipment:

- Beaker or flask
- Magnetic stirrer
- Filtration apparatus

Procedure:

- A mixture of **2-acetylthiophene** (0.01 mol) and an appropriate aromatic aldehyde (0.01 mol) is stirred in ethanol (30 mL).
- An aqueous solution of KOH (40%, 15 mL) is then added to the mixture.
- The mixture is kept overnight at room temperature.

- The reaction mixture is then poured into crushed ice and acidified with HCl.
- The solid chalcone derivative that separates is filtered and can be further purified by crystallization from ethanol.



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Safety and Handling

2-Acetylthiophene is harmful if swallowed, in contact with skin, or if inhaled. It is a combustible liquid. Appropriate personal protective equipment, including gloves, eye protection, and respiratory protection, should be worn when handling this compound. Work should be conducted in a well-ventilated area.

Conclusion

2-Acetylthiophene is a foundational chemical intermediate with significant applications, particularly in the realm of drug discovery and development. Its straightforward synthesis via Friedel-Crafts acylation and its utility as a scaffold for generating diverse molecular architectures, such as chalcones, underscore its importance. The data and protocols presented in this guide are intended to support researchers in leveraging the full potential of **2-acetylthiophene** in their scientific endeavors.

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